

Application Notes and Protocols for High-Throughput Screening of Prenylterphenyllin

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Compound of Interest

Compound Name: Prenylterphenyllin

Cat. No.: B1260684

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Introduction

Prenylterphenyllin is a naturally occurring prenylated polyhydroxy-p-terphenyl compound isolated from fungi of the *Aspergillus* genus, such as *Aspergillus taichungensis* and *Aspergillus candidus*[1][2]. This class of compounds has garnered interest in drug discovery due to its demonstrated biological activities. Notably, **Prenylterphenyllin** has exhibited cytotoxic effects against various human cancer cell lines, suggesting its potential as an antineoplastic agent[1][2]. Other related prenylated p-terphenyls have also shown antimicrobial properties[3].

The core structure of p-terphenyls consists of a central benzene ring substituted with two phenyl groups[4]. The addition of prenyl groups and other modifications to this scaffold can significantly enhance their biological activity, including cytotoxicity and antimicrobial effects[3][4].

These application notes provide a framework for utilizing **Prenylterphenyllin** in high-throughput screening (HTS) assays to further characterize its cytotoxic and potential anticancer activities. The provided protocols are designed to be adaptable for screening compound libraries to identify novel cytotoxic agents or to investigate the cellular mechanisms of **Prenylterphenyllin**.

Data Presentation

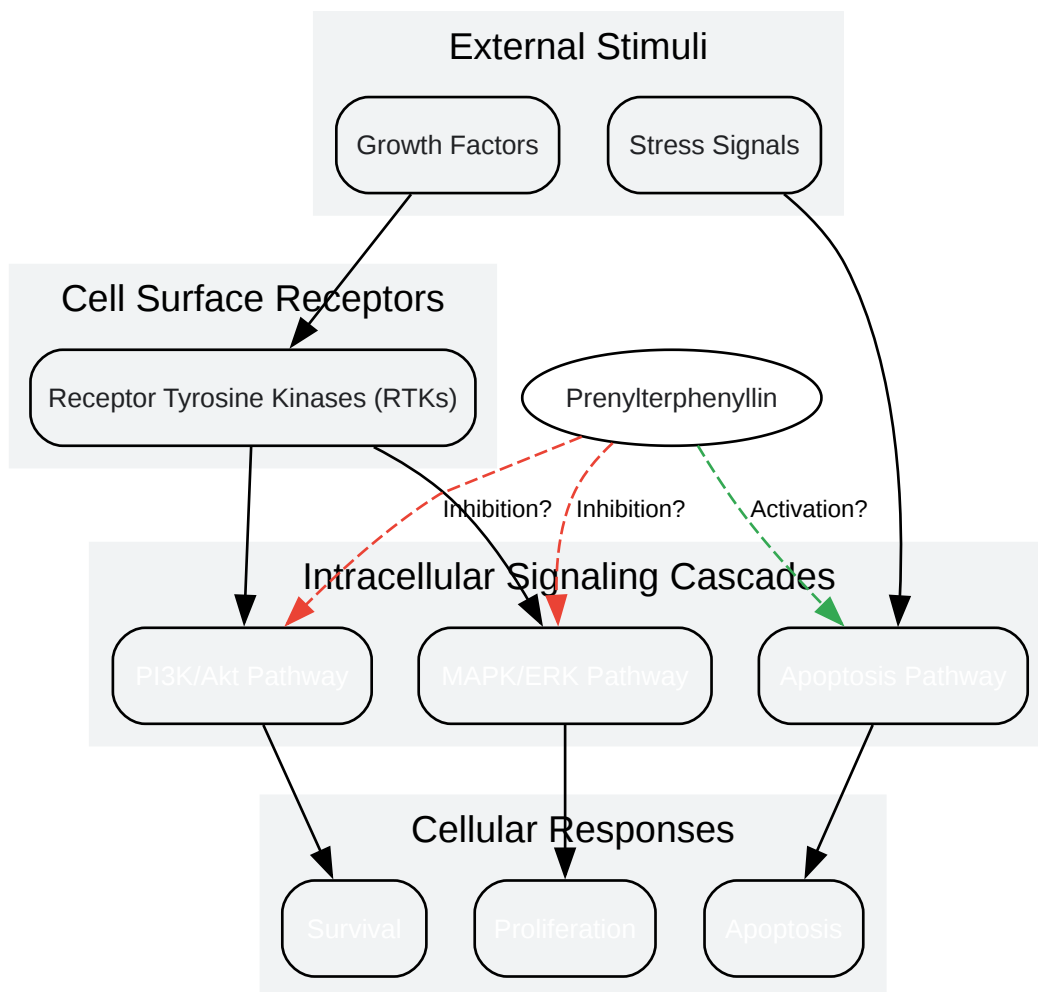
The following table summarizes the reported cytotoxic activity of **Prenylterphenyllin** and a related compound against various cancer cell lines. This data is crucial for designing relevant HTS assays and selecting appropriate cell models.

Compound	Cell Line	Activity	IC50 (μM)	Reference
Prenylterphenyllin A	HL-60 (Human promyelocytic leukemia)	Cytotoxic	1.53 - 10.90	[1][4]
A-549 (Human lung carcinoma)	Cytotoxic	1.53 - 10.90	[1][4]	[4]
P-388 (Murine leukemia)	Cytotoxic	1.53 - 10.90	[1][4]	
4"-dehydro-3-hydroxyterphenyllin	P-388 (Murine leukemia)	Cytotoxic	2.70	
Prenylcandidusin B	P-388 (Murine leukemia)	Cytotoxic	1.57	[4]

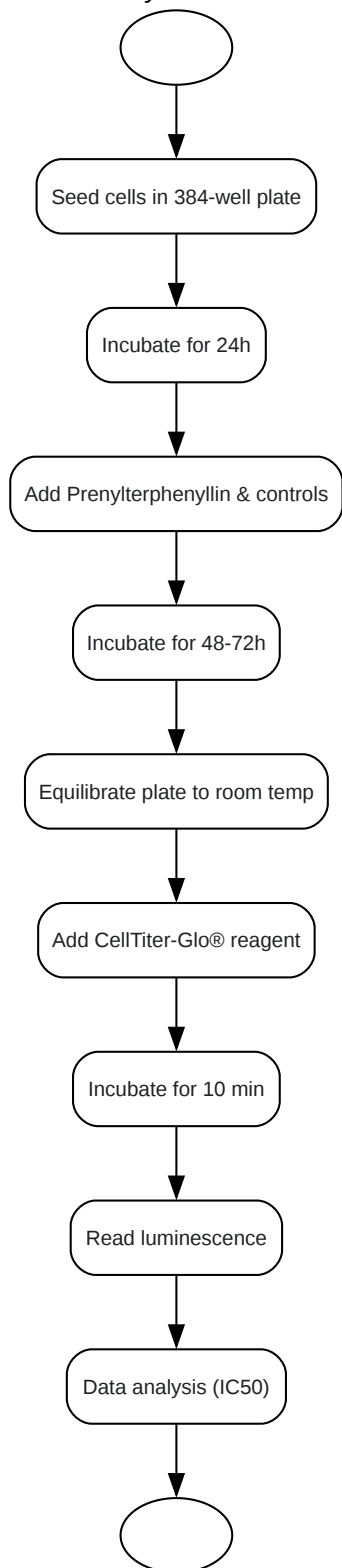
Signaling Pathways

While the precise molecular targets and signaling pathways modulated by **Prenylterphenyllin** are not yet fully elucidated, its cytotoxic activity suggests interference with key pathways that regulate cell survival, proliferation, and apoptosis. A generalized diagram of potential target pathways is presented below. High-throughput screening assays can be designed to investigate the effects of **Prenylterphenyllin** on these critical cellular processes.

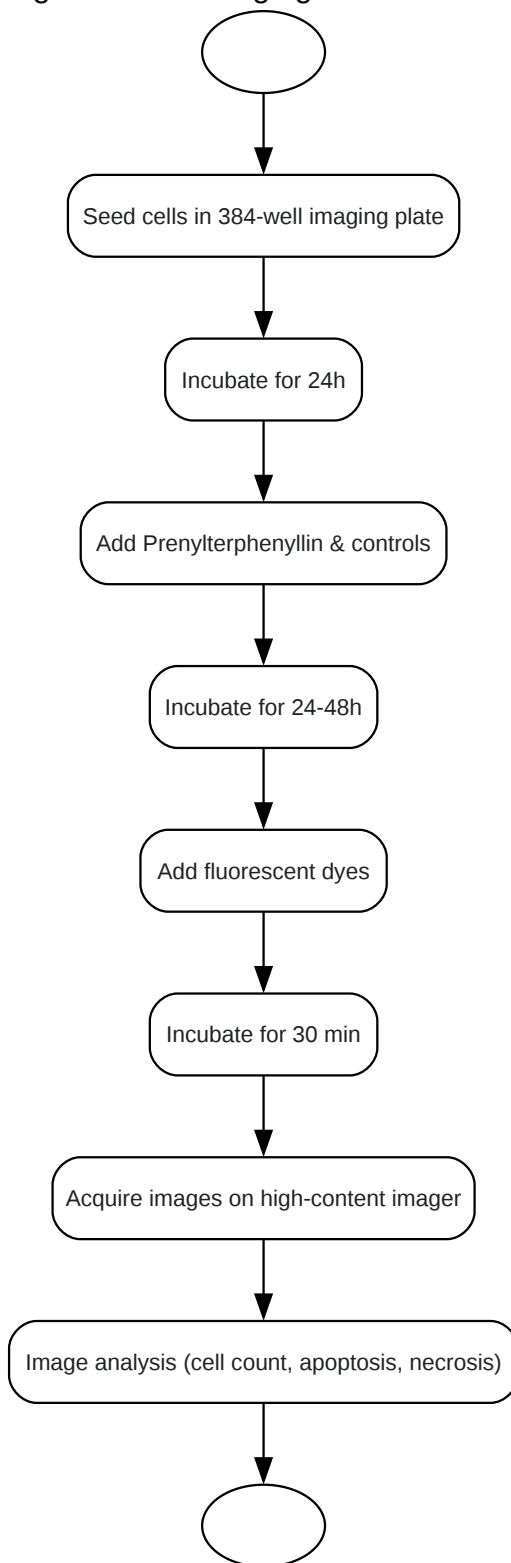
Potential Signaling Pathways Targeted by Prenylterphenyllin



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Prenylterphenyllin | C₂₅H₂₆O₅ | CID 23630784 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Prenylated p-Terphenyls from a Mangrove Endophytic Fungus, *Aspergillus candidus* LDJ-5 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Structural diversity and biological activity of natural p-terphenyls - PMC [pmc.ncbi.nlm.nih.gov]
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